

Solubility Profile of 2-Piperidineethanol in Organic Solvents: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Piperidineethanol

Cat. No.: B017955

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **2-piperidineethanol** in various organic solvents. Due to a notable absence of publicly available quantitative solubility data, this document focuses on summarizing the existing qualitative information and presenting a detailed, generalized experimental protocol for the precise determination of solubility. This guide is intended to be a valuable resource for professionals in drug development and chemical research, enabling them to effectively handle and formulate **2-piperidineethanol**.

Introduction to 2-Piperidineethanol

2-Piperidineethanol (CAS No. 1484-84-0) is a heterocyclic compound with a molecular formula of $C_7H_{15}NO$. It is a valuable building block in organic synthesis, particularly in the pharmaceutical industry for the preparation of various active pharmaceutical ingredients. Understanding its solubility in different organic solvents is crucial for its application in synthesis, purification, formulation, and various analytical procedures.

Qualitative Solubility of 2-Piperidineethanol

Based on available literature and chemical database information, **2-piperidineethanol** exhibits solubility in a range of solvents. This solubility is largely dictated by its chemical structure, which includes a polar hydroxyl group and a basic piperidine ring, allowing for hydrogen bonding and acid-base interactions.

The following table summarizes the known qualitative solubility of **2-piperidineethanol** in various solvents. It is important to note that "soluble" is a qualitative term and does not provide information on the extent of solubility.

Solvent Class	Solvent	Qualitative Solubility	Citation(s)
Protic Solvents	Water	Soluble	[1] [2] [3]
Methanol	Soluble	[2] [3]	
Chlorinated Solvents	Chloroform	Soluble	[2] [3]

Experimental Protocol for Quantitative Solubility Determination

To address the lack of quantitative data, a robust and reliable experimental protocol is essential. The following section details a generalized "shake-flask" method, which is a standard and widely accepted technique for determining the equilibrium solubility of a compound in a given solvent at a specific temperature.

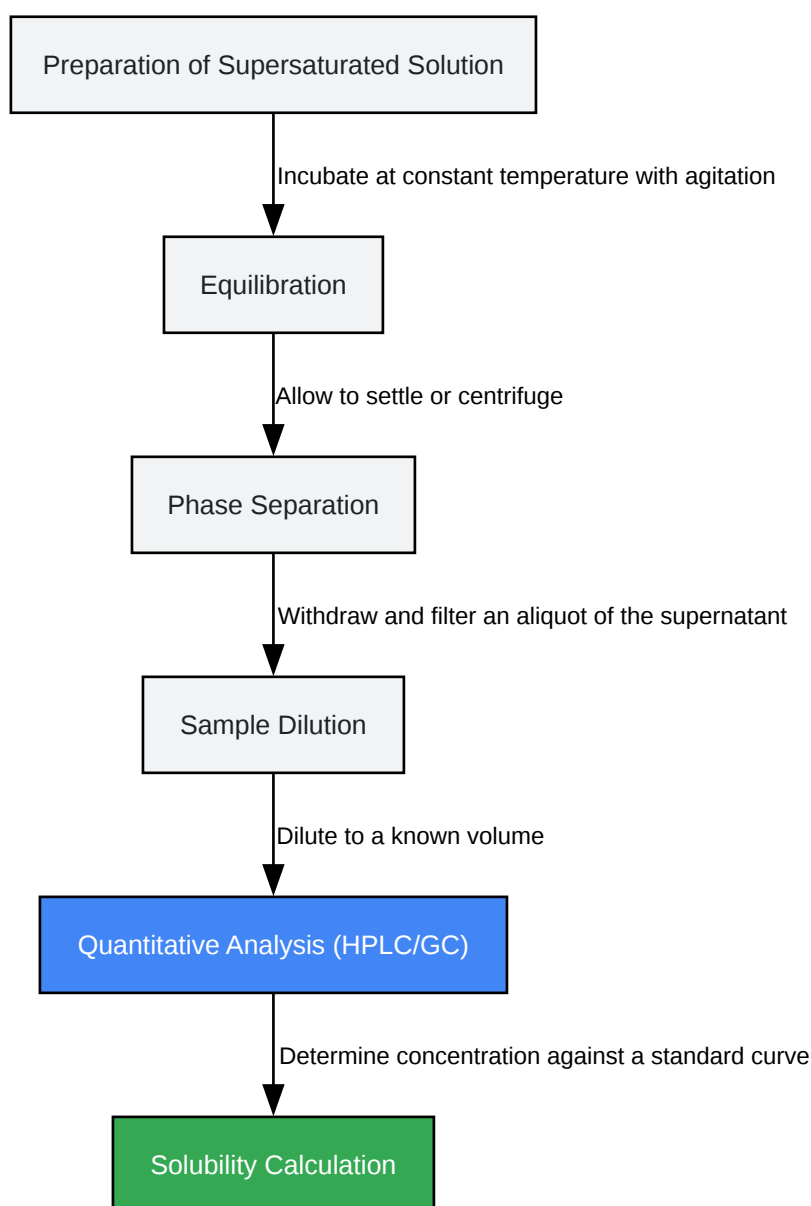
Materials and Equipment

- **2-Piperidineethanol** (of known purity)
- Selected organic solvents (analytical grade or higher)
- Analytical balance (accurate to ± 0.1 mg)
- Vials with screw caps and PTFE septa
- Constant temperature shaker bath or incubator
- Syringe filters (e.g., $0.22\ \mu\text{m}$ PTFE)
- Volumetric flasks and pipettes

- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis or Refractive Index) or Gas Chromatography (GC) system.

Experimental Workflow

The following diagram, generated using the DOT language, illustrates the key steps in the experimental workflow for determining the solubility of **2-piperidineethanol**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [wap.guidechem.com]
- 2. 错误页 [amp.chemicalbook.com]
- 3. 2-Piperidineethanol CAS#: 1484-84-0 [m.chemicalbook.com]
- To cite this document: BenchChem. [Solubility Profile of 2-Piperidineethanol in Organic Solvents: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b017955#solubility-of-2-piperidineethanol-in-organic-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

